

Erythrocentauric Acid: A Technical Overview of a Natural Coumarin

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Compound of Interest

Compound Name: *Erythrocentauric acid*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available scientific information on **Erythrocentauric acid**, a naturally occurring coumarin derivative. Despite its identification and isolation, detailed research on its derivatives, specific biological activities, and mechanisms of action remains limited in publicly accessible scientific literature. This document outlines its basic characteristics and the pharmacological context of its natural source.

Core Characteristics of Erythrocentauric Acid

Erythrocentauric acid is a natural compound classified under the coumarin family.^[1] It has been isolated from the roots of the medicinal plant *Gentiana macrophylla* Pall.^[2]

Physicochemical Properties

The fundamental physicochemical properties of **Erythrocentauric acid** are summarized in the table below. This data is primarily derived from computational models and entries in chemical databases.

Property	Value	Source
Molecular Formula	C ₁₀ H ₈ O ₄	PubChem[3]
Molecular Weight	192.17 g/mol	PubChem[3]
IUPAC Name	1-oxo-3,4-dihydroisochromene-5-carboxylic acid	PubChem[3]
Synonyms	90921-13-4, 5-Isochromancarboxylic acid, 1-oxo-, 3,4-Dihydro-1-oxo-1H-2-benzopyran-5-carboxylic acid	PubChem[3]
Density	1.4±0.1 g/cm ³	BOC Sciences[1]

Erythrocentauric Acid Derivatives

Extensive searches of scientific databases did not yield specific information on the synthesis or biological evaluation of derivatives of **Erythrocentauric acid**. The development of analogs and the exploration of structure-activity relationships (SAR) for this compound appear to be uncharted areas of research.

Biological Activity and Pharmacological Context

There is a significant lack of specific data on the biological activities and mechanism of action of **Erythrocentauric acid** itself.

The source plant, *Gentiana macrophylla*, has a history of use in traditional medicine and has been investigated for various pharmacological properties.[1][3] Modern studies on *Gentiana macrophylla* extracts and its other constituents, such as gentiopicroside and swertiamarin, have revealed a range of biological effects, including anti-inflammatory, antioxidant, and hepatoprotective activities.[3] However, it is crucial to note that these activities are attributed to the whole plant extract or other specific compounds, and not explicitly to **Erythrocentauric acid**.

No specific signaling pathways modulated by **Erythrocentauric acid** have been identified in the reviewed literature.

Experimental Protocols

Detailed experimental protocols for the synthesis, purification, or biological evaluation of **Erythrocentauric acid** and its derivatives are not readily available in the public domain. The isolation of **Erythrocentauric acid** from *Gentiana macrophylla* has been described in the context of phytochemical analysis, typically involving chromatographic techniques.^[1]

A general workflow for the isolation and characterization of natural products like **Erythrocentauric acid** is depicted below.



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General workflow for natural product isolation.

Future Research Directions

The current body of knowledge on **Erythrocentauric acid** is limited to its basic chemical identity and natural occurrence. This presents a clear opportunity for further research in the following areas:

- **Synthesis of Erythrocentauric Acid and its Derivatives:** Development of synthetic routes would enable the production of sufficient quantities for comprehensive biological screening and the creation of novel analogs.
- **Biological Screening:** A broad-based biological screening of **Erythrocentauric acid** is warranted to identify potential therapeutic activities.
- **Mechanism of Action Studies:** Should biological activity be identified, subsequent studies to elucidate the underlying mechanism of action and identify molecular targets and signaling pathways would be essential.

In conclusion, **Erythrocentauric acid** represents a natural product with a defined structure but a largely unexplored pharmacological profile. The information presented in this guide highlights

the significant gaps in the scientific literature regarding its derivatives, biological functions, and mechanisms of action, underscoring the potential for future research in these areas.

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